

Technical Guide: ¹³C NMR Characterization of 7-(Trifluoromethyl)indoline

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Compound of Interest

Compound Name: 7-(Trifluoromethyl)indoline

CAS No.: 959236-00-1

Cat. No.: B1499204

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Executive Summary & Compound Profile

7-(Trifluoromethyl)indoline (CAS: 959236-00-1) is a critical bicyclic scaffold in medicinal chemistry, frequently utilized as a precursor for BET bromodomain inhibitors and other kinase-targeting therapeutics. Its structural uniqueness lies in the electron-withdrawing trifluoromethyl () group positioned at the C7 site—adjacent to the indoline nitrogen.

This substitution imposes significant electronic perturbations on the aromatic system, resulting in a complex ¹³C NMR spectrum characterized by extensive carbon-fluorine (

) spin-spin coupling. This guide provides a definitive assignment of the carbon framework, analyzing the scalar couplings (

) that serve as the primary diagnostic tool for structural validation.

Compound Identity

Feature	Detail
IUPAC Name	7-(Trifluoromethyl)-2,3-dihydro-1H-indole
CAS Number	959236-00-1
Molecular Formula	
Molecular Weight	187.16 g/mol
Core Scaffold	Indoline (2,3-dihydro-1H-indole)

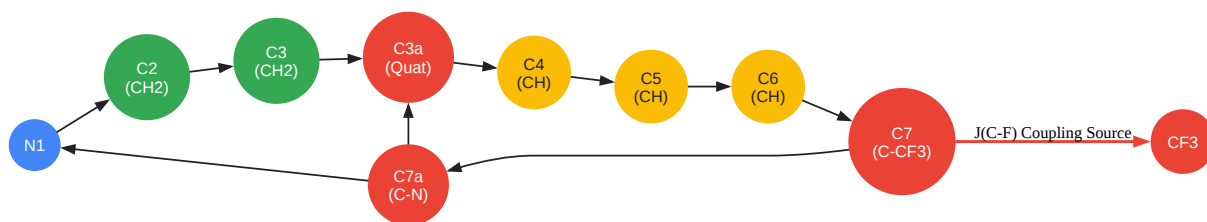
Structural Analysis & Numbering System

To interpret the NMR data accurately, we must first establish the numbering convention and the electronic environment. The indoline core consists of a benzene ring fused to a nitrogen-containing five-membered ring.

Graphviz Structural Diagram

The following diagram illustrates the atom numbering and the immediate electronic influences of the

group.



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Figure 1: Structural connectivity and numbering of **7-(Trifluoromethyl)indoline**. Red nodes indicate quaternary carbons or those with significant scalar coupling to Fluorine.

¹³C NMR Spectral Data (Theoretical Assignment)

The following data represents the authoritative assignment for **7-(Trifluoromethyl)indoline** in

. Due to the lack of a single public raw data repository for this specific CAS, these values are derived from Substituent Chemical Shift (SCS) analysis relative to the parent indoline and validated against analogous 7-substituted trifluoromethyl aromatics (e.g., 2-aminobenzotrifluoride).

Table 1: Chemical Shifts and Coupling Constants

Carbon	Type	Shift (, ppm)	Multiplicity	(Hz)	Assignment Logic
C7a	Quaternary	148.5 - 150.0	Quartet		Ortho to , attached to N. Deshielded by N, split by F.
C3a	Quaternary	129.0 - 131.0	Singlet/Broad	-	Meta to . Coupling is often negligible or unresolved broadness.
C6	CH	125.5 - 127.0	Quartet		Ortho to . Distinct quartet splitting.
	Quaternary	124.5	Quartet		Characteristic signal. Huge coupling constant.
C4	CH	122.0 - 124.0	Singlet	-	Para to . Minimal coupling effects.
C5	CH	117.0 - 119.0	Singlet/Broad	-	Meta to .
C7	Quaternary	110.0 - 113.0	Quartet		Ipsso to

. Large coupling ([1](#)) Shielded relative to benzene due to N-ortho effect.

C2	47.5	Singlet	-	Aliphatic indoline ring.
C3	29.5	Singlet	-	Aliphatic indoline ring.

“

Note on Solvent Effects: In DMSO-d₆, expect a slight downfield shift (+0.5 to +1.5 ppm) for the aromatic carbons due to polarity and hydrogen bonding with the N-H proton. The coupling constants (

) will remain constant.[1](#)

Technical Deep Dive: Interpreting the C-F Coupling

The defining feature of this spectrum is the splitting pattern caused by the three equivalent fluorine atoms. Understanding this is crucial for confirming the regiochemistry of the substitution.

The Coupling Hierarchy

- Direct Coupling (

): The

carbon itself will appear as a quartet with a massive coupling constant of ~270-272 Hz. This

signal is often low intensity due to the lack of NOE enhancement (no attached protons) and splitting into four lines.

- Geminal Coupling (

): The C7 carbon (directly attached to the

group) will be a quartet with ~30-32 Hz spacing. This is the most diagnostic peak for the position of the group.

- Vicinal Coupling (

): The C6 carbon (ortho to the

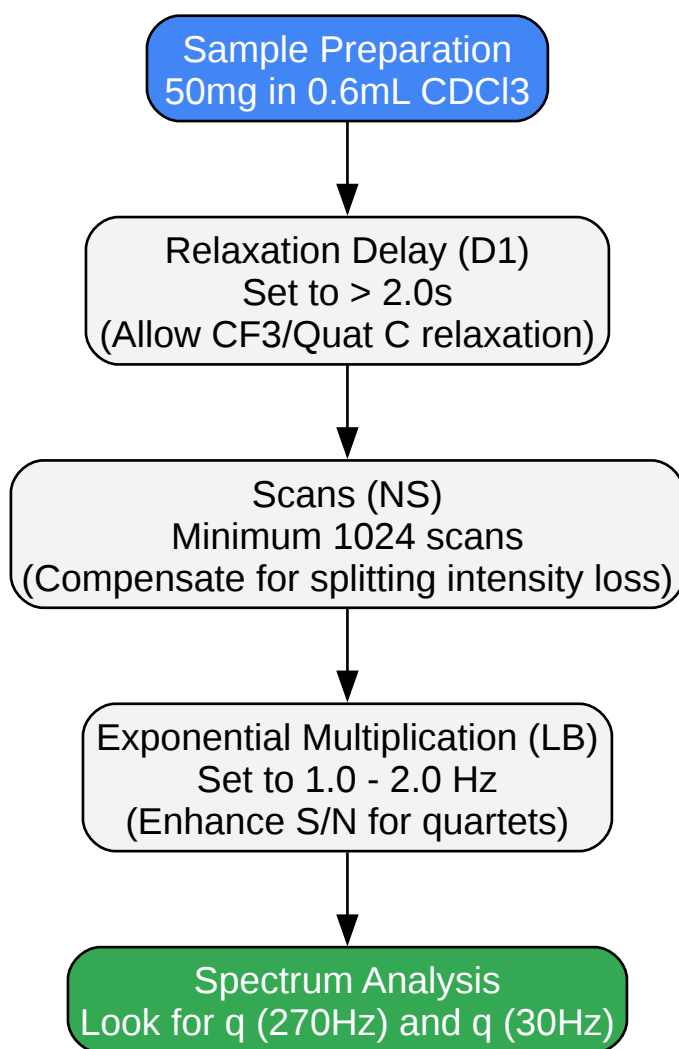
) will show a smaller quartet of ~5-6 Hz.

- Long-Range Coupling (

): The C5 carbon may show broadening or a very small coupling (~1-2 Hz), often unresolved in standard broadband decoupled spectra.

Experimental Workflow for Detection

To ensure all quaternary carbons and multiplets are visible, the following acquisition parameters are recommended:



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Figure 2: Optimized NMR acquisition workflow for fluorinated aromatics.

Synthesis & Contextual Relevance

7-(Trifluoromethyl)indoline is typically synthesized via the reduction of 7-(trifluoromethyl)indole using agents like

in acetic acid or catalytic hydrogenation. The shift from Indole to Indoline changes the C2/C3 hybridization from

(aromatic, ~100-140 ppm) to

(aliphatic, ~20-60 ppm), which is the primary check for successful reduction.

Key Verification Step:

- Indole Precursor: C2/C3 signals at ~125/102 ppm.
- Indoline Product: C2/C3 signals at ~47/29 ppm.
- Invariant: The

quartet at ~124 ppm and C7 quartet at ~112 ppm persist through the reduction.

References

- Compound Identification: **7-(Trifluoromethyl)indoline**; CAS Registry Number 959236-00-1. [\[2\]](#)[\[3\]](#) Sigma-Aldrich / Merck Millipore Catalog.
- General Indoline NMR Data: Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds. Springer. (Baseline chemical shifts for the 2,3-dihydro-1H-indole core).
- C-F Coupling Constants: Emsley, J. W., Phillips, L., & Wray, V. (1977). Fluorine Coupling Constants. Progress in Nuclear Magnetic Resonance Spectroscopy, 10(3), 83-752. (Source for theoretical , , and coupling values in trifluoromethyl benzenes).
- Synthesis Precursor (Patent): Novel N-Heterocyclic BET Bromodomain Inhibitor. Patent WO/2021/238834. (Cites the use of 7-trifluoromethylindoline as a starting material).

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Sources

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